

Spectroscopic Analysis of Petroselinyl Methane Sulfonate: A Technical Guide

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Compound of Interest

Compound Name: *Petroselinyl methane sulfonate*

Cat. No.: *B15548868*

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Introduction

Petroselinyl methane sulfonate (C₁₉H₃₈O₃S) is an ester product derived from petroselinic acid, a naturally occurring fatty acid.^[1] As with any novel compound intended for research or pharmaceutical development, detailed structural characterization is paramount. This guide provides an in-depth overview of the expected spectroscopic signature of **Petroselinyl methane sulfonate**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The information herein is compiled from analyses of its precursors and related alkyl methanesulfonates to provide a predictive framework for its characterization.

Predicted Spectroscopic Data

Due to the limited availability of direct experimental data for **Petroselinyl methane sulfonate**, the following tables summarize the expected NMR and MS characteristics. These predictions are based on the known spectroscopic data of petroselinic acid and general principles of NMR and MS applied to alkyl methane sulfonates.

Table 1: Predicted ¹H NMR Data for **Petroselinyl Methane Sulfonate** in CDCl₃

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~5.4	m	2H	-CH=CH-
~4.2	t	2H	-CH ₂ -O-SO ₂ -
~3.0	s	3H	CH ₃ -SO ₂ -
~2.3	t	2H	-CH ₂ -COO- (from precursor)
~2.0	m	4H	Allylic -CH ₂ -
~1.6	m	2H	-CH ₂ -CH ₂ -O-
~1.3	m	~20H	-(CH ₂) _n -
~0.9	t	3H	Terminal -CH ₃

Table 2: Predicted ¹³C NMR Data for **Petroselinyl Methane Sulfonate** in CDCl₃

Chemical Shift (ppm)	Assignment
~130	-CH=CH-
~70	-CH ₂ -O-SO ₂ -
~37	CH ₃ -SO ₂ -
~34	-CH ₂ -COO- (from precursor)
~32	Allylic -CH ₂ -
~29-30	-(CH ₂) _n -
~25	-CH ₂ -CH ₂ -O-
~22	-CH ₂ -CH ₃
~14	Terminal -CH ₃

Table 3: Predicted Mass Spectrometry Fragmentation for **Petroselinyl Methane Sulfonate**

m/z	Ion
346.26	$[M]^+$ (Molecular Ion)
267.24	$[M - CH_3SO_2O]^+$
95.01	$[CH_3SO_2]^+$
79.95	$[SO_3]^+$

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **Petroselinyl methane sulfonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **Petroselinyl methane sulfonate** in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- 1H NMR Acquisition:
 - Acquire spectra at 25°C.
 - Use a standard pulse sequence.
 - Set a spectral width of approximately 16 ppm.
 - Employ a relaxation delay of 1-2 seconds.
 - Accumulate at least 16 scans to ensure a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire spectra at 25°C.
 - Use a proton-decoupled pulse sequence.

- Set a spectral width of approximately 220 ppm.
- Employ a relaxation delay of 2-5 seconds.
- Accumulate a sufficient number of scans for adequate signal-to-noise (this may range from hundreds to thousands of scans depending on sample concentration).
- Data Processing: Process the raw data using appropriate NMR software. This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to the residual solvent peak (CHCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).

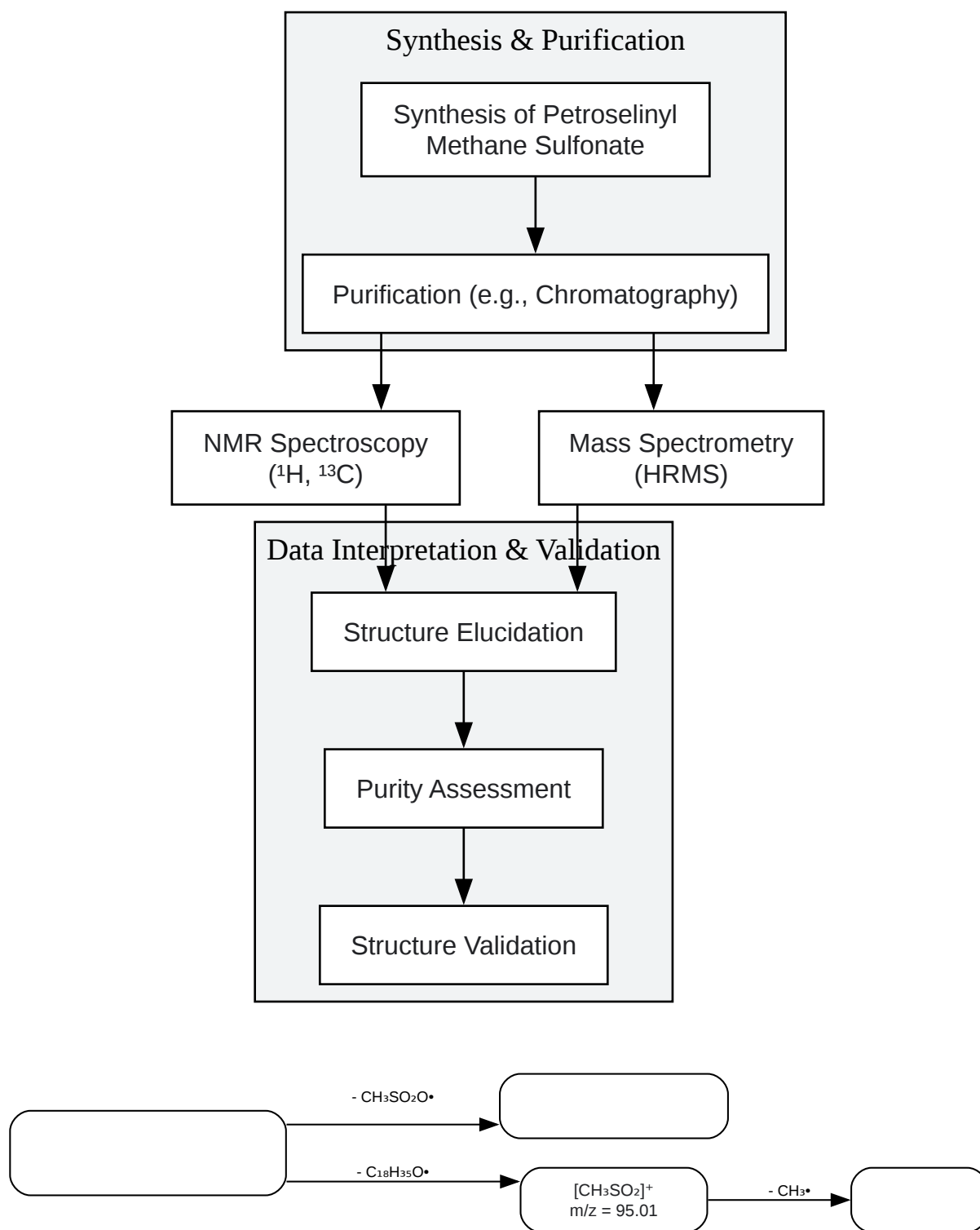
Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of **Petroselinyl methane sulfonate** (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Use a high-resolution mass spectrometer, such as a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap instrument, coupled with an appropriate ionization source.
- Electrospray Ionization (ESI-MS):
 - Infuse the sample solution directly into the ESI source at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
 - Acquire data in positive ion mode.
 - Set the capillary voltage, cone voltage, and desolvation gas temperature and flow to optimal values for the instrument and analyte.
- Gas Chromatography-Mass Spectrometry (GC-MS) (for the precursor, petroselinic acid):
 - Derivatize the sample (e.g., trimethylsilyl ester) to increase volatility.
 - Use a capillary column suitable for fatty acid methyl ester analysis (e.g., DB-WAX or similar).
 - Employ a temperature program that allows for the separation of the analyte from other components.

- Use electron ionization (EI) at 70 eV.
- Data Analysis: Analyze the resulting mass spectra for the molecular ion peak and characteristic fragment ions. Use the accurate mass measurements to confirm the elemental composition.

Visualizations

Workflow for Spectroscopic Analysis of a Novel Compound



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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